

Personal protective equipment for handling 2-(Chloromethyl)quinoline hydrochloride

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Compound of Interest

Compound Name: 2-(Chloromethyl)quinoline
hydrochloride

Cat. No.: B042817

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Essential Safety and Handling Guide for 2-(Chloromethyl)quinoline hydrochloride

This guide provides critical safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **2-(Chloromethyl)quinoline hydrochloride**. Adherence to these protocols is essential for ensuring personal safety and regulatory compliance in the laboratory.

Hazard Identification and Classification

2-(Chloromethyl)quinoline hydrochloride is a hazardous substance that requires careful handling. The following table summarizes its classification and associated risks.^[1]

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07 Exclamation mark	Danger	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation (Category 2)	GHS07 Exclamation mark	Danger	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation (Category 1)	GHS05 Corrosion	Danger	H318: Causes serious eye damage.[1]
Skin Sensitization (Category 1)	GHS07 Exclamation mark	Danger	H317: May cause an allergic skin reaction. [1]
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	GHS07 Exclamation mark	Warning	H335: May cause respiratory irritation.[2]

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment is mandatory when handling **2-(Chloromethyl)quinoline hydrochloride**.

Eye and Face Protection

- Requirement: Wear tightly fitting safety goggles or safety glasses with side shields that conform to EN166 (EU) or NIOSH (US) standards.[3]
- For splash risk: A face shield should be used in addition to goggles.[4]

Skin Protection

- Hand Protection: Wear impervious, chemical-resistant gloves, such as nitrile or butyl rubber. [5] Gloves must be inspected before use and comply with EU Directive 89/686/EEC and the

standard EN 374.[6][7] Change gloves every 30 to 60 minutes or immediately if contaminated.[5]

- Body Protection: A lab coat or chemical-resistant apron must be worn.[6][8] For procedures with a high risk of splashing, a full chemical-resistant suit may be necessary.[6] Ensure gowns have closed fronts, long sleeves, and tight-fitting cuffs.[5]

Respiratory Protection

- Standard Operations: If handling the solid in a well-ventilated area or a chemical fume hood, respiratory protection may not be required.
- If Dust is Generated: In cases of inadequate ventilation or when dust may be generated, a NIOSH/MSHA-approved N95 dust mask or a respirator with a particulate filter is necessary.[6]

Operational Plan: Safe Handling Protocol

A systematic approach is crucial for safely handling **2-(Chloromethyl)quinoline hydrochloride**.

Preparation and Engineering Controls

- Ensure the work area is well-ventilated.[2] All handling of this compound should ideally take place in a certified chemical fume hood.[4]
- Locate and verify the functionality of all emergency equipment, including an eyewash station and a safety shower, before beginning work.[4]
- Keep containers of **2-(Chloromethyl)quinoline hydrochloride** tightly closed in a dry, cool, and well-ventilated area when not in use.[2]

Handling the Compound

- Avoid all contact with skin, eyes, and clothing.[3]
- Do not breathe in the dust; avoid dust formation during handling.[2][9]
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[9][10]

- Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[9][10]

In Case of a Spill

- Minor Spills: For small spills, carefully sweep up the solid material and place it into a suitable, labeled container for hazardous waste disposal.[9][10] Avoid generating dust. Clean the contaminated surface thoroughly.
- Major Spills: Evacuate the area immediately and prevent others from entering.[11] Contact your institution's environmental health and safety department for assistance.[11]

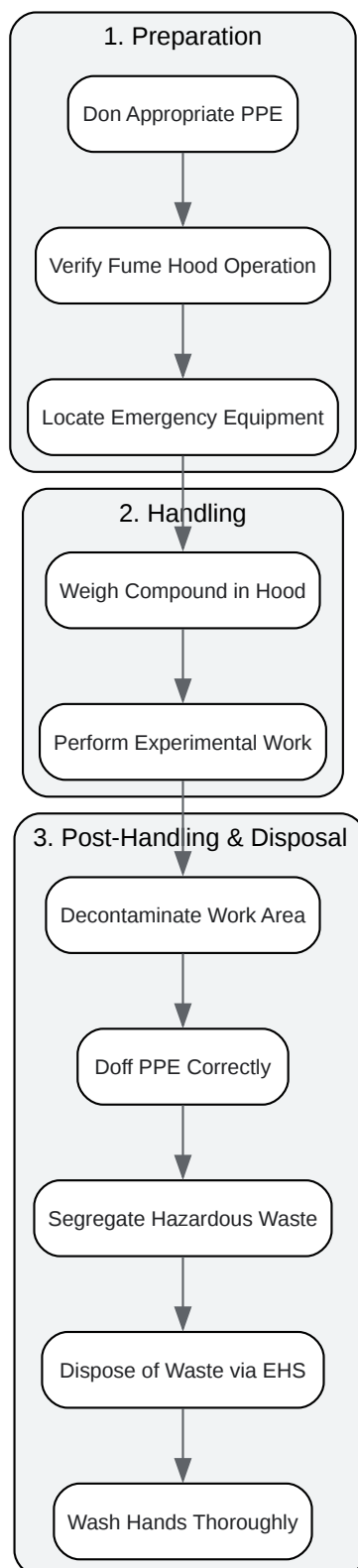
Disposal Plan

Proper disposal of **2-(Chloromethyl)quinoline hydrochloride** and any contaminated materials is critical to prevent environmental contamination and adhere to regulations.

- Chemical Waste: Dispose of **2-(Chloromethyl)quinoline hydrochloride** as hazardous waste.[2][9][10] Do not empty it into drains or release it into the environment.[6]
- Contaminated Materials: All contaminated PPE (gloves, lab coats, etc.) and any materials used for cleaning spills must be collected in a sealed, labeled hazardous waste container for disposal.[9][10]
- Regulations: All waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety office for specific guidance.

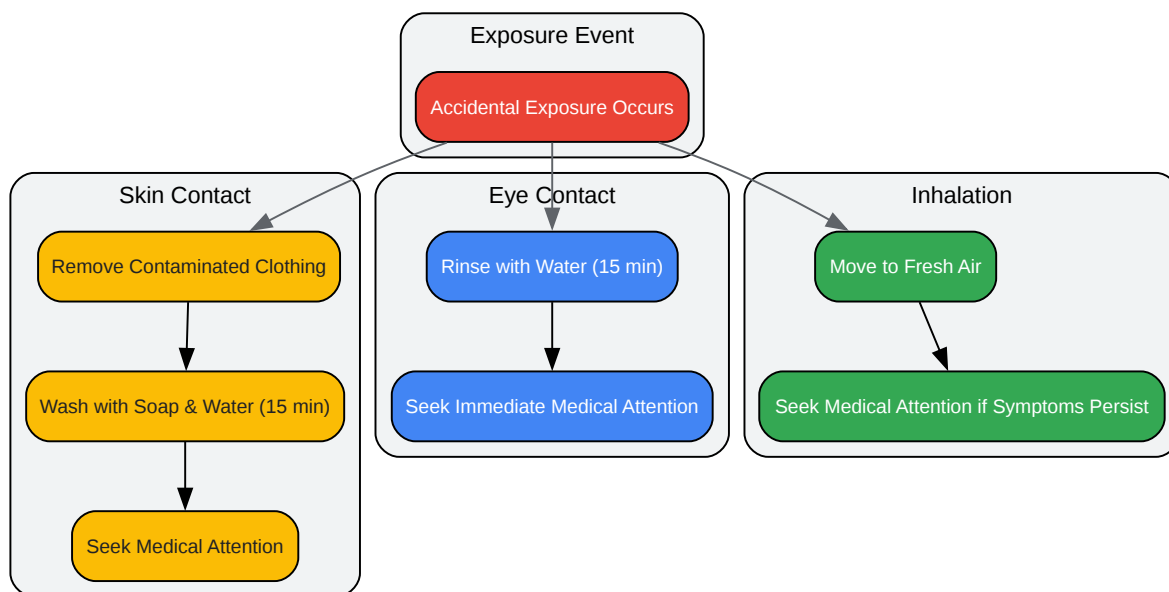
Visual Workflows

The following diagrams illustrate the key processes for handling and emergency response.



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Caption: Workflow for Safe Handling and Disposal.



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Caption: Emergency Response for Accidental Exposure.

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References

- 1. 2-(Chloromethyl)quinoline hydrochloride | C₁₀H₉Cl₂N | CID 3083823 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. 2-(Chloromethyl)quinoline hydrochloride(3747-74-8)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 4. fishersci.com [fishersci.com]

- 5. [pppmag.com](#) [pppmag.com]
- 6. [benchchem.com](#) [benchchem.com]
- 7. [chemos.de](#) [chemos.de]
- 8. 2-(Chloromethyl)quinoline hydrochloride [chembk.com]
- 9. [fishersci.com](#) [fishersci.com]
- 10. [fishersci.com](#) [fishersci.com]
- 11. Emergency Procedures for Incidents Involving Chemicals | Research Safety [researchsafety.uky.edu]
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